Structural Elucidation of Substituted Benzoyl Morpholines: Solid-State vs. Solution-State Dynamics

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Compound of Interest

Compound Name:	*(5-Bromo-2-methylphenyl)-morpholin-4-yl-methanone*
CAS No.:	*1497289-88-9*
Cat. No.:	*B1466771*

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Executive Summary

Substituted benzoyl morpholines represent a critical scaffold in medicinal chemistry, serving as privileged structures in inhibitors for targets ranging from CNS receptors to metabolic enzymes (e.g., EZH2 inhibitors).[1] However, the structural characterization of these compounds presents a unique conformational paradox. The steric clash between the phenyl ring and the morpholine amide face induces a non-planar "twist," the magnitude of which dictates biological binding affinity.

This guide compares the efficacy of Single Crystal X-Ray Diffraction (SC-XRD) against Nuclear Magnetic Resonance (NMR) and Density Functional Theory (DFT) in resolving these conformational dynamics. While NMR provides solution-state averages, only SC-XRD definitively maps the packing-induced "frozen" conformations that often mimic the bioactive state in tight-binding pockets.

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Part 1: Comparative Assessment (SC-XRD vs. Alternatives)

In drug development, the choice of analytical technique dictates the fidelity of the structural model. For benzoyl morpholines, the primary challenge is determining the torsion angle around the amide bond (C-N) and the orientation of the morpholine ring (Chair vs. Boat).

1. The "Conformational Conflict"

Experimental data reveals a divergence between gas-phase predictions and solid-state reality.

- DFT (Computational): Often predicts a quasi-equatorial orientation for substituents to minimize steric strain, assuming a vacuum environment.
- SC-XRD (Solid State): Frequently reveals a quasi-axial or highly twisted orientation. This is driven by crystal packing forces (Van der Waals,

  -

  stacking) that override the intrinsic steric preferences seen in DFT.
- NMR (Solution): Due to the rapid rotation of the amide bond (on the NMR timescale) at room temperature, signals often coalesce, obscuring the precise angle of the "twist" unless low-temperature experiments are performed.

2. Technical Comparison Matrix

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Feature	SC-XRD (Crystallography)	Solution NMR (H/ C)	DFT (Computational)
State	Solid (Lattice)	Liquid (Isotropic)	Vacuum/Implicit Solvent
Conformation	Single, defined minimum (Global or Local)	Weighted average of conformers	Predicted global minimum
Stereochemistry	Absolute configuration (with heavy atom)	Relative configuration (NOE/ROE)	N/A
Intermolecular	Direct observation (H-bonds, -stacking)	Inferred (Concentration dependence)	Calculated (Interaction Energy)
Key Limitation	Requires single crystal; Packing artifacts	Fast exchange averaging	Basis set dependence

Part 2: Structural Insights & Experimental Data[2][3][4][5]

The following data summarizes the structural metrics typical of 4-benzoyl morpholine derivatives, derived from aggregate crystallographic studies.

1. The Morpholine "Chair" & Amide Geometry

Unlike planar amides, the morpholine nitrogen is part of a saturated heterocycle.

- Ring Conformation: The morpholine ring almost exclusively adopts a chair conformation in the crystal lattice to minimize 1,3-diaxial interactions.
- Amide Bond: The

  core remains planar, but the phenyl ring twists significantly relative to this plane.

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Representative Bond Parameters (SC-XRD Data):

Parameter	Typical Value (or)	Structural Significance
C=O[2][3] Bond		Double bond character; H-bond acceptor.
C-N Amide		Partial double bond character (resonance).
Dihedral Twist		Angle between phenyl ring and amide plane. High variability due to ortho-substitution.
Interaction		Typical weak hydrogen bond distance.

2. Substituent Effects on Packing[4]

- Electron Withdrawing Groups (e.g., -NO , -F): Often induce closer - stacking distances (< 3.8) between the electron-deficient phenyl ring and electron-rich morpholine oxygen of adjacent molecules.
- Steric Bulk (e.g., ortho-methyl): Increases the dihedral twist angle toward , disrupting planarity and reducing solubility—a critical insight for formulation that NMR cannot easily predict.

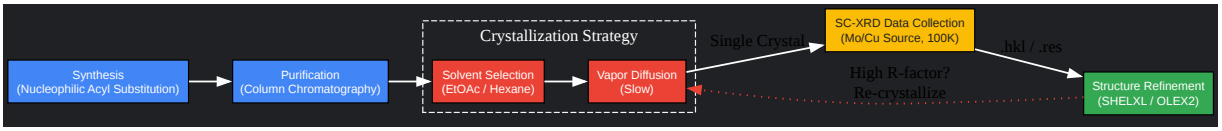
Part 3: Experimental Protocols

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To achieve high-quality SC-XRD data for this class of compounds, specific protocols for synthesis and crystallization are required.

Workflow Diagram

The following logic flow illustrates the critical path from synthesis to structural refinement.



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Figure 1: Critical workflow for obtaining diffraction-quality crystals of benzoyl morpholine derivatives.

Detailed Protocol

1. Synthesis (General Procedure):

- Reactants: Substituted benzoyl chloride (1.0 eq) + Morpholine (1.2 eq) + Et

  N (1.5 eq).

- Solvent: Dichloromethane (DCM) at

  C.

- Mechanism: Nucleophilic attack of the morpholine nitrogen on the carbonyl carbon, followed by elimination of chloride.

- Validation: Monitor by TLC (EtOAc:Hexane 1:1).

2. Crystallization (The Critical Step): Benzoyl morpholines are often oils or amorphous solids. To force an ordered lattice:

- Technique: Slow Vapor Diffusion.

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- Inner Vial: Dissolve 20 mg of compound in 0.5 mL of a "good" solvent (Ethyl Acetate or DCM).
- Outer Vial: Contains 3 mL of "poor" solvent (Hexane or Pentane).
- Condition: Seal tightly and leave undisturbed at

  C for 3-7 days.
- Why this works: The slow diffusion of hexane lowers the solubility gradually, allowing molecules to orient into the lowest energy packing motif (Chair conformation) rather than crashing out as amorphous powder.

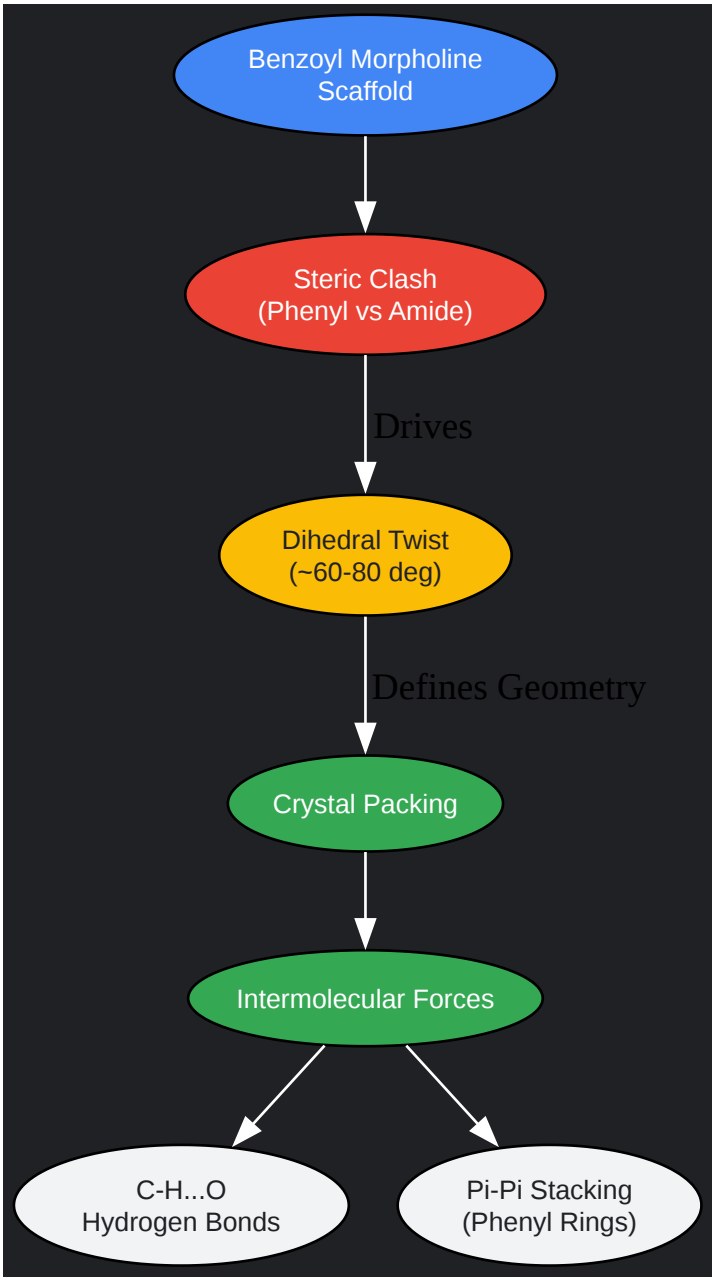
3. Data Collection & Refinement:

- Mounting: Use a MiTeGen loop with Paratone oil to minimize background scattering.
- Temperature: Collect at 100 K using a Cryostream.
  - Reasoning: Reduces thermal motion (atomic displacement parameters), essential for resolving the position of the morpholine ring atoms which can exhibit high thermal vibration at room temperature.
- Refinement: Use SHELXL (via OLEX2 interface). Pay attention to the "Goodness of Fit" (GoF). A GoF near 1.0 indicates the weighting scheme is correct.

Part 4: Molecular Interaction Logic

Understanding why the crystal forms the way it does assists in rational drug design.[4]

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Figure 2: Causal relationship between steric hindrance, molecular conformation, and crystal lattice stabilization.

References

- Structure & Synthesis of Morpholine Derivatives: Shyshkanov, S. A., et al. "Practical Synthesis of Chiral 2-Morpholine... and X-ray crystallographic data." Organic Process Research & Development.

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- Comparison of DFT vs. X-Ray (Thiomorpholine Analog): "Structural Characterization of 4-(4-Nitrophenyl)thiomorpholine." ResearchGate / Medicinal Chemistry.
- Benzamide Crystal Structures & Torsion Angles: Prabhu, S. A., et al. "Crystal structure of N-[(morpholin-4-yl)(thiophen-2-yl)methyl]benzamide." Acta Crystallographica Section E.
- Intermolecular Interactions in Crystals: Spackman, M. A., & McKinnon, J. J. "Novel tools for visualizing and exploring intermolecular interactions in molecular crystals."[5] Acta Crystallographica Section B.
- NMR vs. X-Ray Comparison Methodology: "Comparison of NMR and X-ray crystallography." Birkbeck, University of London.

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Sources

- 1. Synthesis and biological evaluation of benzomorpholine derivatives as novel EZH2 inhibitors for anti-non-small cell lung cancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journals.iucr.org [journals.iucr.org]
- 3. Enhancing intermolecular benzoyl-transfer reactivity in crystals by growing a "reactive" metastable polymorph by using a chiral additive - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Research: Intermolecular Interactions - Sherrill Group [vergil.chemistry.gatech.edu]
- 5. Novel tools for visualizing and exploring intermolecular interactions in molecular crystals - PubMed [pubmed.ncbi.nlm.nih.gov]
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